

Resolving Ambiguity: Defining "MCA Succinimidyl Ester"

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Compound of Interest

Compound Name: MCA succinimidyl ester

Cat. No.: B014355

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The term "**MCA succinimidyl ester**" can refer to two distinct chemical compounds, each with unique properties and applications in research and drug development. To provide an accurate and in-depth technical guide, it is crucial to first clarify which of these molecules is the subject of interest.

Compound 1: 7-Methoxycoumarin-4-acetic acid, succinimidyl ester

This molecule is a fluorescent labeling reagent. The "MCA" in its name is an abbreviation for Methoxycoumarin-4-acetic acid. It is widely used for developing Förster Resonance Energy Transfer (FRET) peptide substrates to analyze protease activities and for High-Performance Liquid Chromatography (HPLC) derivatization with fluorescence detection.^[1] The succinimidyl ester group allows for the selective reaction with aliphatic amines.^[1]

Chemical Structure:

graph "7_Methoxycoumarin_4_acetic_acid_succinimidyl_ester" { layout=neato; node [shape=none, image="https://p10.hostingprod.com/@MCE_Chemicals/Product_Images/HY-W324458.png"]; MCA_SE; } Caption: Chemical structure of 7-Methoxycoumarin-4-acetic acid, succinimidyl ester.

Compound 2: 6-Maleimidocaproic acid N-succinimidyl ester

This compound is a heterobifunctional crosslinker, and its name is sometimes abbreviated in a way that could be misconstrued as "MCA". It contains both a maleimide group and an N-hydroxysuccinimide (NHS) ester. The NHS ester reacts with primary amines, while the

maleimide group reacts with sulphhydryl (thiol) groups. This dual reactivity makes it a valuable tool for creating stable conjugates between two different molecules, such as in the preparation of antibody-drug conjugates (ADCs), enzyme immunoconjugates, and hapten-carrier molecule conjugates.[2][3][4] It is also known by the synonym EMCS (N-e-Maleimidocaproyl-oxysuccinimide ester).[2][5]

Chemical Structure:

graph "6_Maleimidocaproic_acid_N_succinimidyl_ester" { layout=neato; node [shape=none, image="https://www.sigmaaldrich.com/deepweb/assets/sigmaaldrich/product/svg/m9794.svg"]; EMCS; } Caption: Chemical structure of 6-Maleimidocaproic acid N-succinimidyl ester.

To proceed with generating a comprehensive technical guide that meets your requirements, please specify which of these two "**MCA succinimidyl ester**" compounds you would like to focus on:

- 7-Methoxycoumarin-4-acetic acid, succinimidyl ester (the fluorescent label)
- 6-Maleimidocaproic acid N-succinimidyl ester (the crosslinker)

Once you have clarified your compound of interest, a detailed whitepaper will be developed, including structured data tables, experimental protocols, and Graphviz diagrams as requested.

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References

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- 2. 6-(马来酰亚胺基)己酸琥珀酰亚胺酯 ≥98%, powder | Sigma-Aldrich [sigmaaldrich.com]
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- 5. N-Succinimidyl 6-maleimidohexanoate | 55750-63-5 [chemicalbook.com]
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